

A Comparative Performance Evaluation of Quaternium-22 from Diverse Commercial Suppliers

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Compound of Interest

Compound Name: Quaternium-22

Cat. No.: B1198380

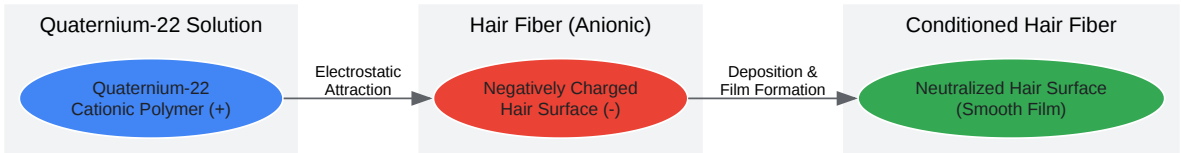
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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive framework for the performance evaluation of **Quaternium-22**, a widely utilized cationic conditioning polymer in the cosmetics and personal care industries. As product quality and impurity profiles can vary between commercial suppliers, a standardized, data-driven approach to performance assessment is crucial for formulation development and quality control. This document outlines key experimental protocols, presents data in a comparative format, and illustrates the underlying mechanisms and workflows.

Mechanism of Action: Hair Conditioning

Quaternium-22 functions primarily through an electrostatic interaction. Hair, particularly when damaged, carries a net negative charge due to the presence of cysteine sulfonic acid residues. As a cationic polymer, **Quaternium-22** possesses positively charged quaternary ammonium groups that bind to these anionic sites on the hair cuticle.^{[1][2]} This deposition forms a thin, lubricating film that reduces inter-fiber friction, neutralizes static charges, and enhances the alignment of hair cuticles, leading to improved combability, smoothness, and sheen.^{[1][3]}



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Fig. 1: Mechanism of **Quaternium-22** deposition onto hair fibers.

Comparative Data from Commercial Suppliers

The following tables present hypothetical yet representative data for **Quaternium-22** sourced from three different suppliers (Alpha, Beta, Gamma). These tables are intended to serve as a template for organizing experimental results.

Table 1: Physical and Chemical Properties

Parameter	Supplier Alpha	Supplier Beta	Supplier Gamma	Test Method
Appearance	Clear, light amber liquid	Clear, amber liquid	Clear, light yellow liquid	Visual Inspection
% Solids Content	59.5%	60.2%	59.8%	Gravimetric (Loss on Drying)
pH (as supplied)	4.5	4.8	4.3	pH Meter
Viscosity (cps @ 25°C)	4500	5200	4800	Brookfield Viscometer
DMAPA Impurity (ppm)	150	250	180	Gas Chromatography (GC)

| ECH Impurity (ppm) | < 10 | 15 | < 10 | Gas Chromatography (GC) |

Table 2: Performance Evaluation - Hair Conditioning

Parameter	Supplier Alpha	Supplier Beta	Supplier Gamma	Test Method
Wet Combing Force Reduction (%)	65%	62%	68%	Instrumental Combing
Dry Combing Force Reduction (%)	75%	71%	77%	Instrumental Combing
Hair Breakage Reduction (%)	58%	55%	62%	Repeated Grooming Test

| Anti-Static Reduction (V) | 90% | 85% | 92% | Static Charge Meter |

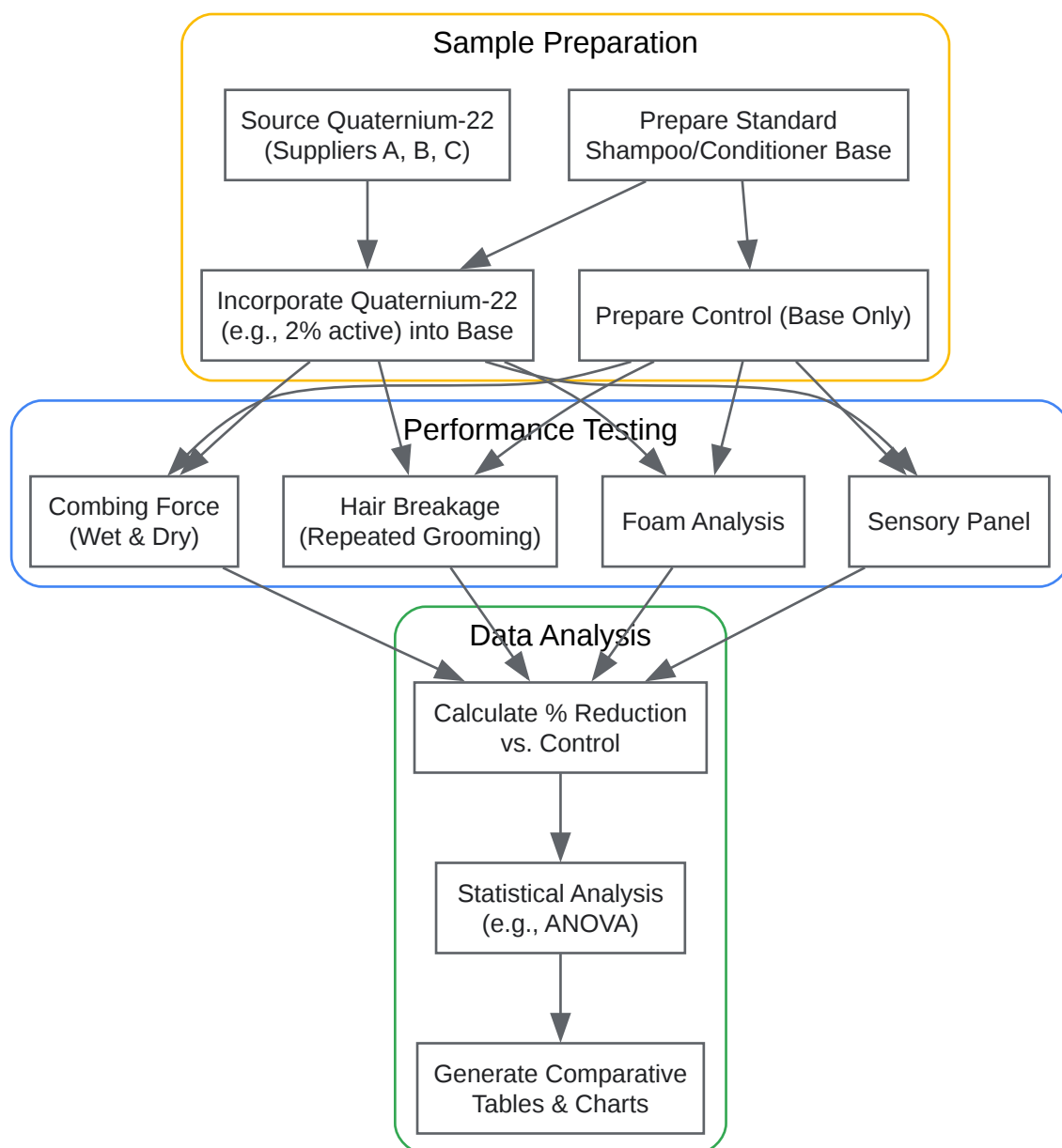
Table 3: Performance Evaluation - Foam Characteristics (in a standard shampoo base)

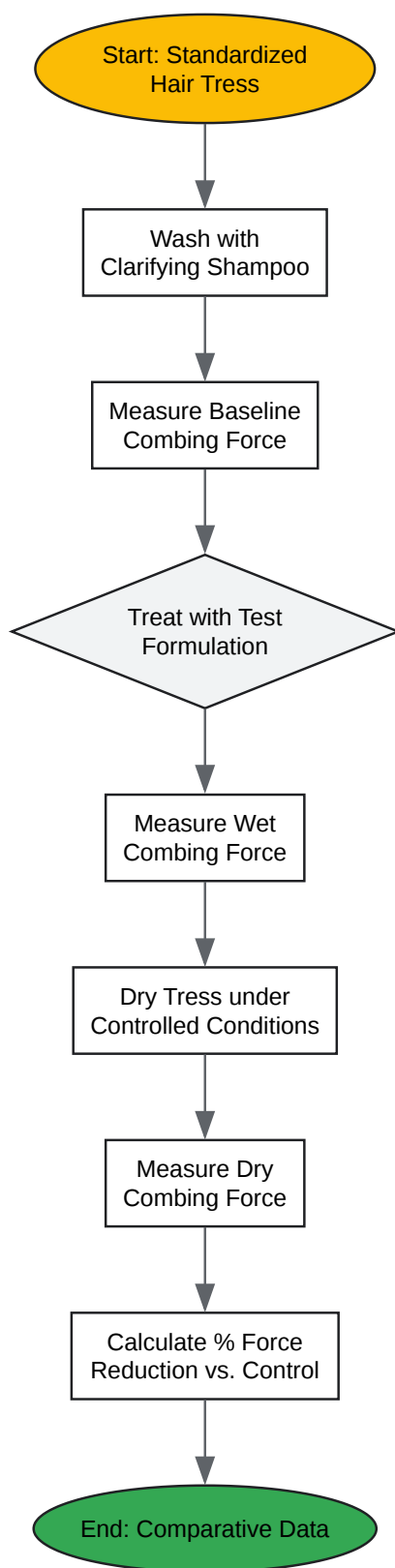
Parameter	Supplier Alpha	Supplier Beta	Supplier Gamma	Test Method
Initial Foam Volume (mL)	220	210	225	Cylinder Shake Method
Foam Stability @ 5 min (mL)	195	180	200	Cylinder Shake Method

| Foam Creaminess (Sensory Panel) | 8.2 / 10 | 7.5 / 10 | 8.5 / 10 | Trained Panel Evaluation |

Experimental Protocols

Detailed and consistent methodologies are essential for objective comparison. The following protocols outline key performance tests.





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References

- 1. cosmeticsinfo.org [cosmeticsinfo.org]
- 2. specialchem.com [specialchem.com]
- 3. quaternium-22, 51812-80-7 [thegoodscentcompany.com]
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